

1-Methylcyclopropanemethanol CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methylcyclopropanemethanol

Cat. No.: B1329797

[Get Quote](#)

An In-Depth Technical Guide to **1-Methylcyclopropanemethanol** for Researchers and Drug Development Professionals

Introduction

In the landscape of modern medicinal chemistry and drug discovery, the strategic incorporation of small, conformationally constrained structural motifs is a key strategy for optimizing the pharmacological profile of lead compounds. Among these, the cyclopropyl group has garnered significant attention for its unique electronic properties and its ability to impart favorable characteristics such as increased potency, enhanced metabolic stability, and improved membrane permeability.^[1] This guide provides a comprehensive technical overview of **1-Methylcyclopropanemethanol**, a versatile building block bearing this valuable cyclopropyl moiety.

This document will delve into the core chemical and physical properties of **1-Methylcyclopropanemethanol**, its synthesis, spectroscopic characterization, and its applications as a key intermediate in the synthesis of complex organic molecules. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the critical knowledge required to effectively utilize this compound in their research and development endeavors.

Core Identification

- Chemical Name: **1-Methylcyclopropanemethanol**

- CAS Number: 2746-14-7[2][3][4][5][6]
- Molecular Formula: C₅H₁₀O[3][4]
- Molecular Weight: 86.13 g/mol [3][4][5]
- Synonyms: (1-Methylcyclopropyl)methanol, 1-Methylcyclopropylcarbinol[7]

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical properties of a building block is paramount for its effective use in synthesis and for predicting the properties of its derivatives.

Physical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid	[8]
Boiling Point	128 °C @ 750 mmHg	[5][8]
Density	0.887 g/mL at 25 °C	[5][8]
Refractive Index (n _{20/D})	1.431	[5][8]
Flash Point	34 °C (93.2 °F) - closed cup	[5]
Solubility	Soluble in water (estimated at 4.649e+004 mg/L @ 25 °C)	[2]

Spectroscopic Data

Spectroscopic analysis is essential for the unambiguous identification and characterization of **1-Methylcyclopropanemethanol**.

¹H NMR Spectroscopy

The proton NMR spectrum of **1-Methylcyclopropanemethanol** provides distinct signals corresponding to the different proton environments in the molecule.

- ^1H NMR (Simulated): The spectrum is expected to show signals for the methyl protons, the methylene protons of the cyclopropane ring, the methylene protons of the hydroxymethyl group, and the hydroxyl proton. The diastereotopic nature of the cyclopropyl methylene protons may lead to complex splitting patterns.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum offers a clear fingerprint of the carbon skeleton.^[9]

- ^{13}C NMR (CDCl_3 , 400 MHz): The spectrum will exhibit distinct peaks for the methyl carbon, the quaternary cyclopropyl carbon, the two equivalent cyclopropyl methylene carbons, and the hydroxymethyl carbon. The chemical shifts are influenced by the strain of the cyclopropane ring and the electronegativity of the attached oxygen atom.^{[9][10]}

Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- Mass Spectrum (Electron Ionization): The mass spectrum of **1-Methylcyclopropanemethanol** will show a molecular ion peak (M^+) at $m/z = 86$.^[6] Common fragmentation pathways for alcohols include the loss of a water molecule ($\text{M}-18$) and alpha-cleavage.^{[11][12][13][14]} For **1-Methylcyclopropanemethanol**, a prominent fragment would be expected from the loss of the hydroxymethyl radical, leading to a stable tertiary cyclopropyl cation.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.

- FTIR Spectrum: The IR spectrum of **1-Methylcyclopropanemethanol** will be characterized by a broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ due to the O-H stretching vibration of the alcohol.^[15] C-H stretching vibrations of the methyl and cyclopropyl groups will appear in the $2850\text{--}3000\text{ cm}^{-1}$ region.^[15] The C-O stretching vibration will be observed in the $1000\text{--}1260\text{ cm}^{-1}$ range.^[15]

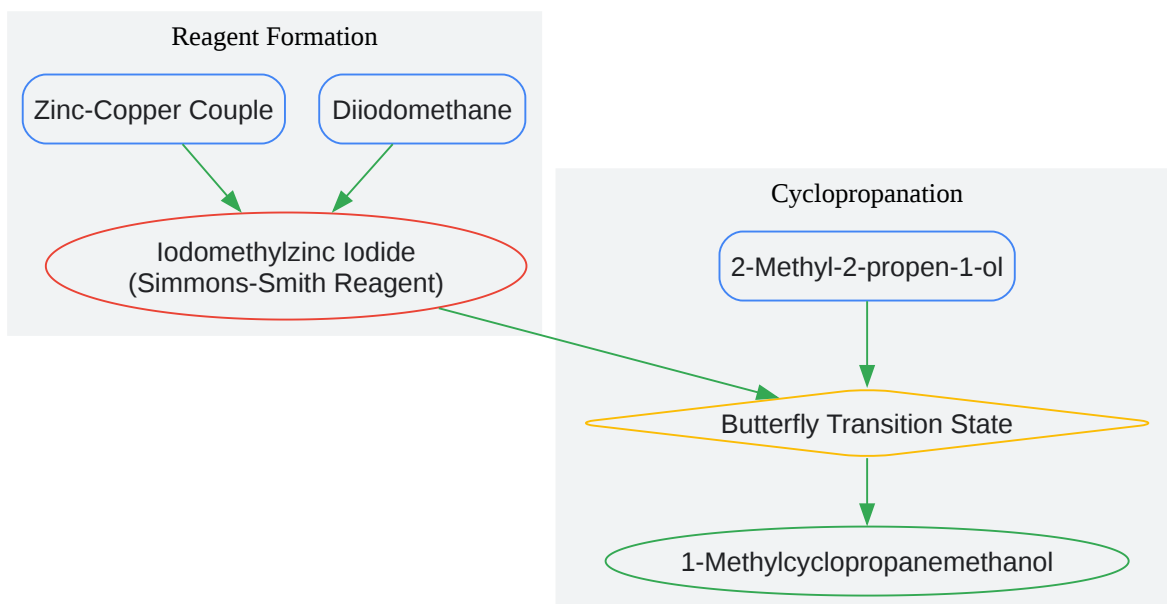
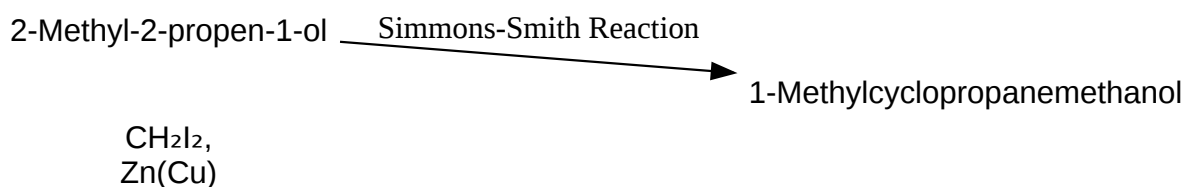
Synthesis of 1-Methylcyclopropanemethanol

The synthesis of **1-Methylcyclopropanemethanol** can be efficiently achieved through the cyclopropanation of an appropriate alkene precursor. The Simmons-Smith reaction is a classic and reliable method for this transformation.^{[16][17]}

Experimental Protocol: Simmons-Smith Cyclopropanation of 2-Methyl-2-propen-1-ol

This protocol describes a representative procedure for the synthesis of **1-Methylcyclopropanemethanol**.

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 1-methyl cyclopropane methanol, 2746-14-7 [thegoodscentscompany.com]
- 4. Simmons-Smith Reaction [organic-chemistry.org]
- 5. 1-Methylcyclopropanemethanol 98 2746-14-7 [sigmaaldrich.com]
- 6. 1-Methylcyclopropanemethanol [webbook.nist.gov]
- 7. 2746-14-7 CAS MSDS (1-Methylcyclopropanemethanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. 1-Methylcyclopropanemethanol(2746-14-7) ¹³C NMR spectrum [chemicalbook.com]
- 9. CH₃OH C-13 nmr spectrum of methanol analysis of chemical shifts ppm interpretation of ¹³C chemical shifts ppm of methanol C13 ¹³C nmr methyl alcohol spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 11. chemguide.co.uk [chemguide.co.uk]
- 12. uni-saarland.de [uni-saarland.de]
- 13. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 14. CH₃OH infrared spectrum of methanol prominent wavenumbers cm⁻¹ detecting hydroxyl functional groups present finger print for identification of methanol methyl alcohol image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 15. Simmons–Smith reaction - Wikipedia [en.wikipedia.org]
- 16. Simmons-Smith Reaction | NROChemistry [nrochemistry.com]
- 17. Reaction pathways of the Simmons-Smith reaction - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [1-Methylcyclopropanemethanol CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329797#1-methylcyclopropanemethanol-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com